

# Application Notes: Eosin Y for Spectrophotometric Determination of Pharmaceuticals

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## Compound of Interest

Compound Name: *Eosin*

Cat. No.: *B7797880*

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These application notes provide a comprehensive overview and detailed protocols for the use of **Eosin Y** as a chromogenic reagent in the spectrophotometric determination of various pharmaceutical compounds. This method offers a simple, cost-effective, and reliable alternative for routine quality control analysis.

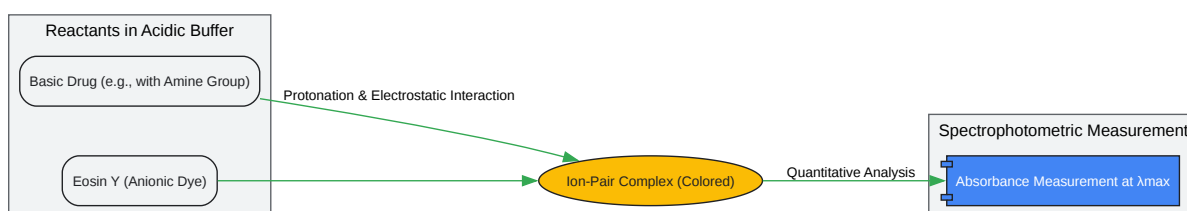
## Introduction

**Eosin Y**, an anionic dye of the xanthene class, has emerged as a versatile reagent in pharmaceutical analysis.[1][2] Its utility lies in its ability to form stable, colored ion-pair complexes with a wide array of basic pharmaceutical compounds.[2][3] This interaction leads to a significant bathochromic shift (a shift to a longer wavelength) in the absorption spectrum of **Eosin Y**, allowing for the quantitative determination of the drug substance using visible spectrophotometry.[4] The formation of these binary or ternary complexes provides a basis for sensitive and accurate analytical methods.[2]

The principle of this method is based on the electrostatic interaction between the negatively charged carboxyl group of the **Eosin Y** molecule and the positively charged basic center (often a protonated amine group) of the drug molecule in an acidic buffered medium.[4][5] The resulting ion-pair associate can be measured directly in an aqueous solution or after extraction into an organic solvent, although direct measurement is often preferred for its simplicity.[5]

## General Principle of Ion-Pair Formation

In an acidic medium (typically pH 3-4), the basic nitrogenous pharmaceutical (Drug-NH<sub>2</sub>) gets protonated to form a cation (Drug-NH<sub>3</sub><sup>+</sup>). **Eosin** Y, an acidic dye, exists as an anion (**Eosin**-COO<sup>-</sup>). The electrostatic attraction between the drug cation and the **Eosin** Y anion results in the formation of a stable, colored ion-pair complex.



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Caption: Ion-pair complex formation between a basic drug and **Eosin** Y.

## Quantitative Data Summary

The following table summarizes the quantitative parameters for the spectrophotometric determination of various pharmaceuticals using **Eosin** Y. This data is essential for method validation and comparison.

| Pharmaceutical    | $\lambda_{\text{max}}$ (nm) | Linearity Range ( $\mu\text{g/mL}$ ) | LOD ( $\mu\text{g/mL}$ ) | LOQ ( $\mu\text{g/mL}$ ) | Correlation Coefficient (r) | Reference |
|-------------------|-----------------------------|--------------------------------------|--------------------------|--------------------------|-----------------------------|-----------|
| Amitriptyline HCl | 546                         | 1 - 7                                | 0.16                     | 0.49                     | 0.9997                      | [2]       |
| Dothiepin HCl     | 540                         | 1 - 10                               | 0.18                     | 0.54                     | -                           | [6]       |
| Dipyridamole      | 554                         | 1.0 - 10.0                           | 0.27                     | 0.82                     | -                           | [7][8]    |
| Lamivudine        | 554                         | 2.0 - 20.0                           | 0.46                     | 1.40                     | -                           | [7][8]    |
| Mebeverine HCl    | 551                         | 1 - 12                               | -                        | -                        | -                           | [5][9]    |
| Duloxetine HCl    | 546                         | 0.5 - 8                              | 0.16                     | 0.48                     | 0.9996                      | [4]       |

## Experimental Protocols

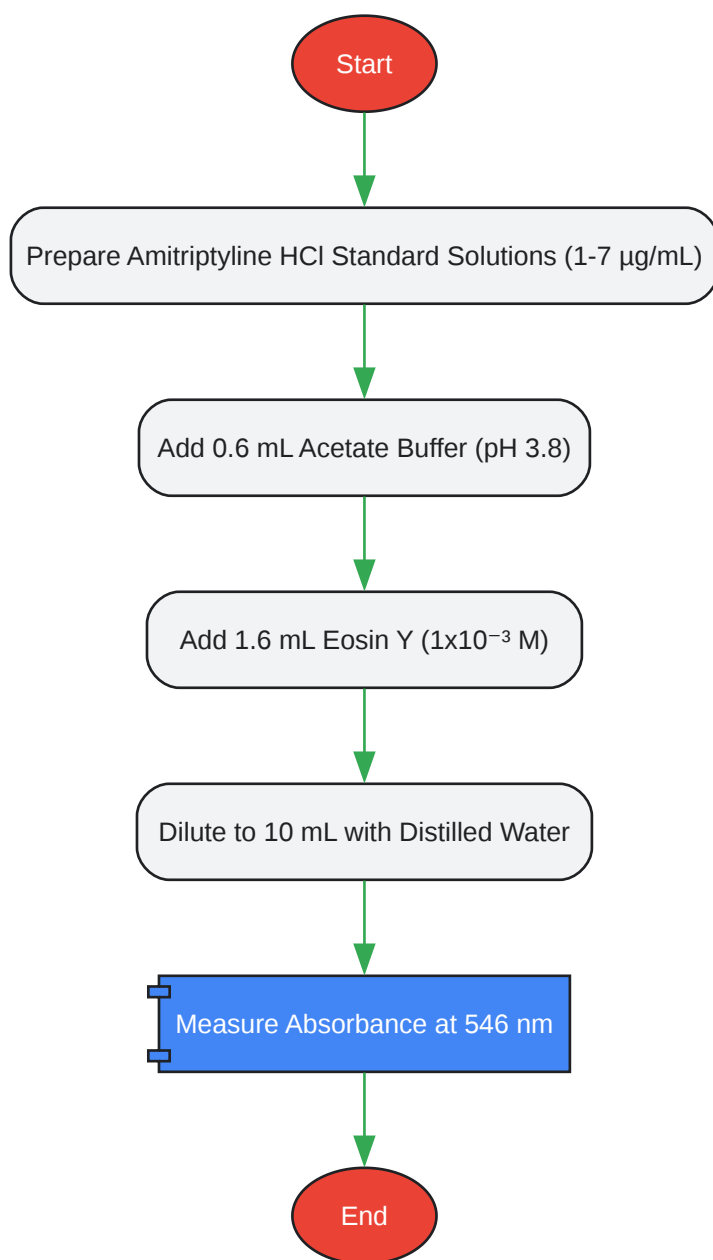
The following are detailed protocols for the spectrophotometric determination of selected pharmaceuticals using **Eosin Y**.

### Determination of Amitriptyline Hydrochloride

#### a. Reagents and Solutions:

- Amitriptyline Hydrochloride Standard Stock Solution (100  $\mu\text{g/mL}$ ): Accurately weigh 10 mg of Amitriptyline HCl and dissolve in 100 mL of distilled water.
- Eosin Y** Solution ( $1 \times 10^{-3}$  M): Prepare by dissolving the appropriate amount of **Eosin Y** in distilled water.
- Acetate Buffer (pH 3.8): Prepare using standard laboratory procedures.

#### b. Experimental Workflow:



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